

Independent Verification of ML382's Published Effects: A Comparative Guide

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Compound of Interest

Compound Name: ML382

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This guide provides an objective comparison of the published effects of **ML382**, a positive allosteric modulator (PAM) of the Mas-related G protein-coupled receptor X1 (MRGPRX1), with an alternative compound, 1t. The information presented is collated from publicly available scientific literature to aid in the independent verification of **ML382**'s pharmacological profile.

Executive Summary

ML382 is a potent and selective positive allosteric modulator of MRGPRX1, a G protein-coupled receptor expressed in sensory neurons that is a promising target for non-opioid pain therapeutics. It functions by enhancing the activity of endogenous agonists, such as BAM8-22, at the MRGPRX1 receptor. This guide compares the in vitro potency of **ML382** with compound 1t, a thieno[2,3-d]pyrimidine-based MRGPRX1 PAM, and provides detailed protocols for key experiments used to characterize these compounds.

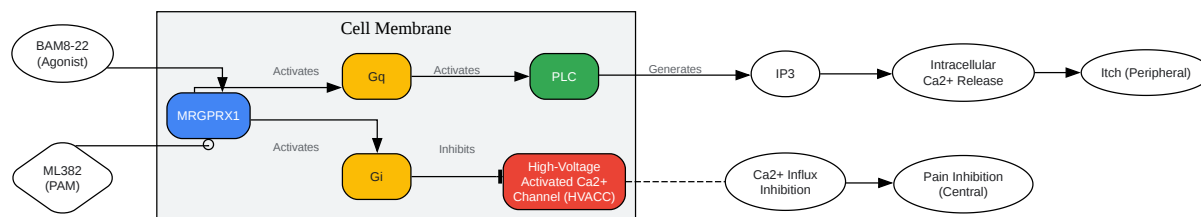
Data Presentation: In Vitro Efficacy of MRGPRX1 PAMs

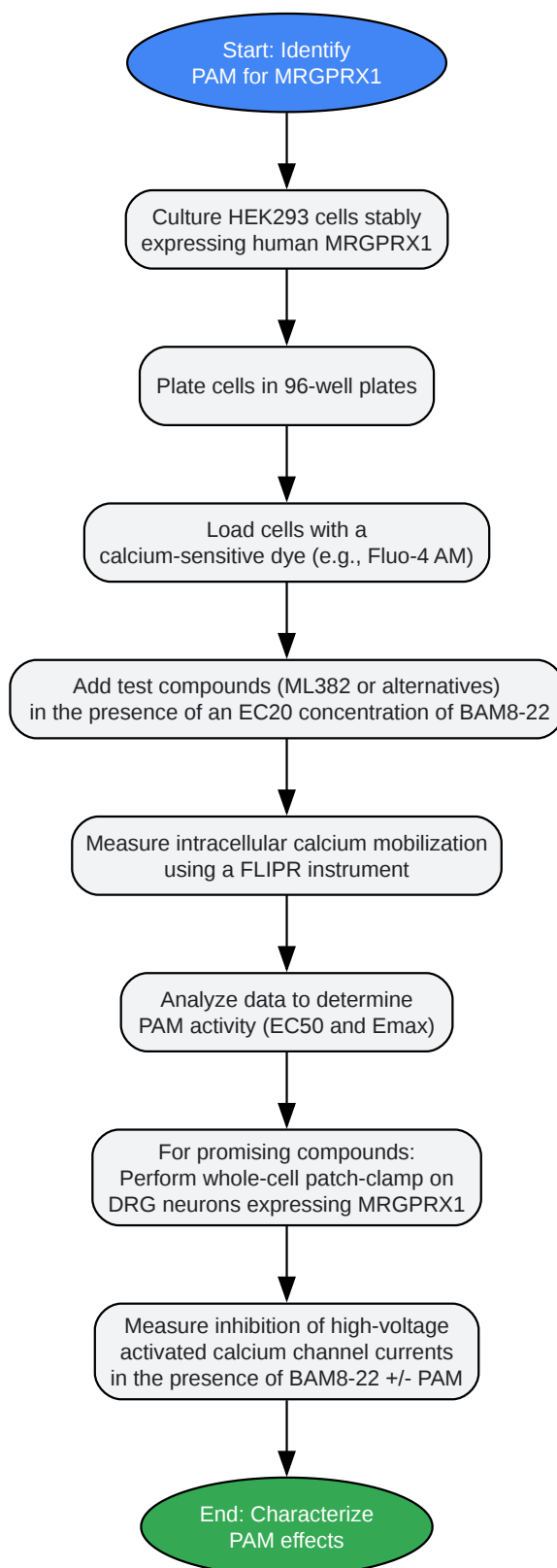
The following table summarizes the key quantitative data for **ML382** and its alternative, compound **1t**, as positive allosteric modulators of MRGPRX1. This data is primarily derived from in vitro assays measuring the potentiation of the MRGPRX1 agonist BAM8-22.

Parameter	ML382	Compound 1t	Reference Agonist: BAM8-22
PAM Potency (EC50)	190 nM	100 nM[1]	N/A (Agonist EC50: 8 - 150 nM[2])
Effect on Agonist Potency	Dose-dependently reduces BAM8-22 IC50 for ICa inhibition. At 10 µM ML382, BAM8-22 IC50 is reduced from 0.66 µM to 0.06 µM.[1]	Not explicitly quantified in the provided search results.	N/A
Maximum Efficacy (Emax)	Emax ≥95% relative to the maximum response of BAM8-22 alone.[2]	Emax ≥95% relative to the maximum response of BAM8-22 alone.[2]	N/A
Intrinsic Agonist Activity	No intrinsic agonist activity at concentrations up to 100 µM in the absence of BAM8-22. [2]	No intrinsic agonist activity at concentrations up to 100 µM in the absence of BAM8-22. [2]	Full Agonist

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of MRGPRX1 and a typical experimental workflow for evaluating positive allosteric modulators.





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References

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- [2. Thieno\[2,3-d\]pyrimidine-based Positive Allosteric Modulators of Human MAS-Related G Protein-Coupled Receptor X1 \(MRGPRX1\) - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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